

Essential Safety and Logistics for Handling 4-Hydroxyphenylacetic acid-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxyphenylacetic acid-d6

Cat. No.: B12413197

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Hydroxyphenylacetic acid-d6**, including detailed operational and disposal plans.

Hazard Identification and Personal Protective Equipment

While some safety data sheets (SDS) for **4-Hydroxyphenylacetic acid-d6** do not classify it as a hazardous substance, the SDS for its non-deuterated counterpart, 4-Hydroxyphenylacetic acid, identifies it as a substance that can cause skin, eye, and respiratory irritation.^{[1][2][3]} Given that the deuterated form is chemically similar, it is prudent to handle it with the same level of caution.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields or safety glasses.^{[1][4]} In cases of potential splashing, a face shield should be used in conjunction with goggles.^[5]
- **Hand Protection:** Chemical-resistant gloves are mandatory.^[4] Nitrile or butyl rubber gloves are highly recommended for handling acids.^{[5][6][7]} Gloves must be inspected before use and changed immediately if contaminated.^[4]
- **Skin and Body Protection:** A laboratory coat or long-sleeved clothing is required to prevent skin contact.^[1] For larger quantities or in case of a spill, impervious clothing may be

necessary.[4]

- Respiratory Protection: Under normal laboratory use with adequate ventilation, respiratory protection may not be required.[1] However, if dust or aerosols are generated, or if exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[1][4]

Operational Plan

A systematic approach is crucial for safely handling **4-Hydroxyphenylacetic acid-d6**.

1. Preparation and Handling:

- Work in a well-ventilated area, such as a chemical fume hood.[1][4]
- Ensure that an eyewash station and safety shower are readily accessible.[8]
- Avoid all personal contact, including inhalation of dust or aerosols.[2]
- Prevent the formation of dust.[4]
- Use non-sparking tools to prevent ignition sources.[4]

2. Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[2][4]
- Keep away from incompatible materials such as bases, acid anhydrides, and acid chlorides.[1]
- Store away from foodstuff containers.[2]
- For long-term stability, especially for deuterated standards, refrigeration at 4°C or -20°C is often recommended.[9] Storing in amber vials or in the dark can prevent photodegradation.[9]

3. In Case of a Spill:

- Evacuate personnel from the spill area.[4]

- Wear appropriate PPE, including respiratory protection, during cleanup.
- Use dry clean-up procedures and avoid generating dust.[\[2\]](#)
- Collect the spilled material into a suitable container for disposal.
- Prevent the spillage from entering drains or water courses.[\[2\]](#)[\[4\]](#)

Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

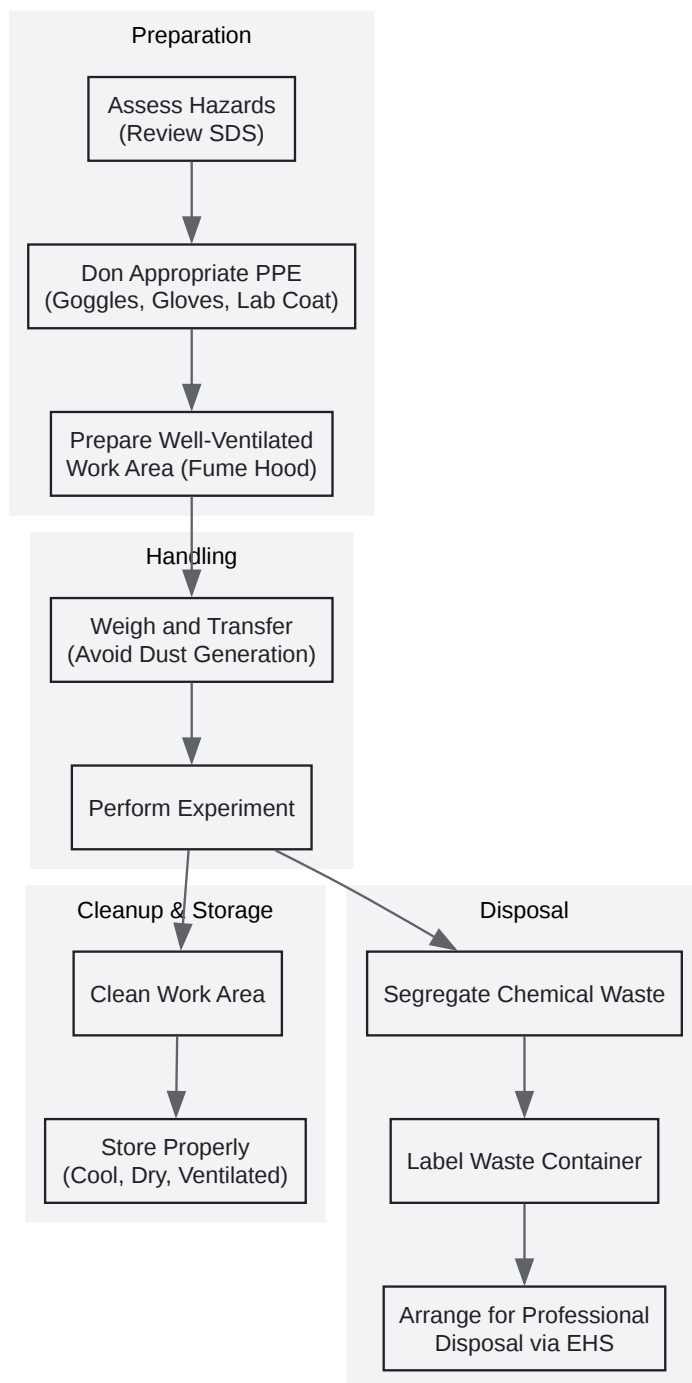
- Waste Characterization: Treat all waste containing **4-Hydroxyphenylacetic acid-d6** as hazardous chemical waste.[\[10\]](#)
- Containerization: Collect waste in a designated, properly labeled, and sealed container.[\[10\]](#)
The container must be compatible with the chemical.
- Labeling: Label the waste container with a hazardous waste tag as soon as waste accumulation begins.[\[10\]](#)
- Disposal Route: Do not dispose of down the drain or in regular trash.[\[10\]](#) All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[10\]](#)[\[11\]](#)
- Empty Containers: Empty containers that held the substance should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[10\]](#)
After rinsing, the container can be disposed of as regular trash after defacing the label.[\[10\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₂ D ₆ O ₃	[8]
Molecular Weight	158.18 g/mol	[8]
CAS Number	100287-06-7	[4][8]
Appearance	Off-white powder	[3]
Melting Point	148 - 151 °C	

Experimental Workflow

Workflow for Safe Handling of 4-Hydroxyphenylacetic acid-d6

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Caption: Safe handling workflow from preparation to disposal.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 4-Hydroxyphenylacetic acid-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12413197#personal-protective-equipment-for-handling-4-hydroxyphenylacetic-acid-d6]

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